

Application Notes and Protocols for Preclinical Studies of T-2307

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Compound of Interest

Compound Name: T-2307

Cat. No.: B1509299

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These application notes provide a comprehensive overview of the preclinical experimental design for **T-2307**, a novel arylamidine antifungal agent. The protocols detailed below are based on published preclinical studies and are intended to guide researchers in the evaluation of **T-2307** and similar compounds.

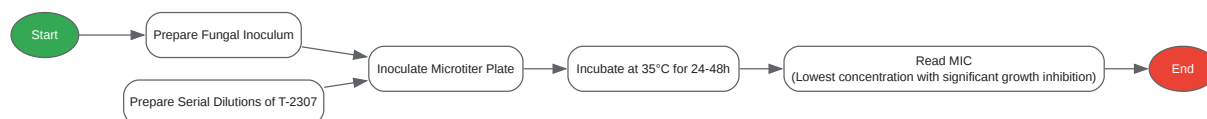
Introduction

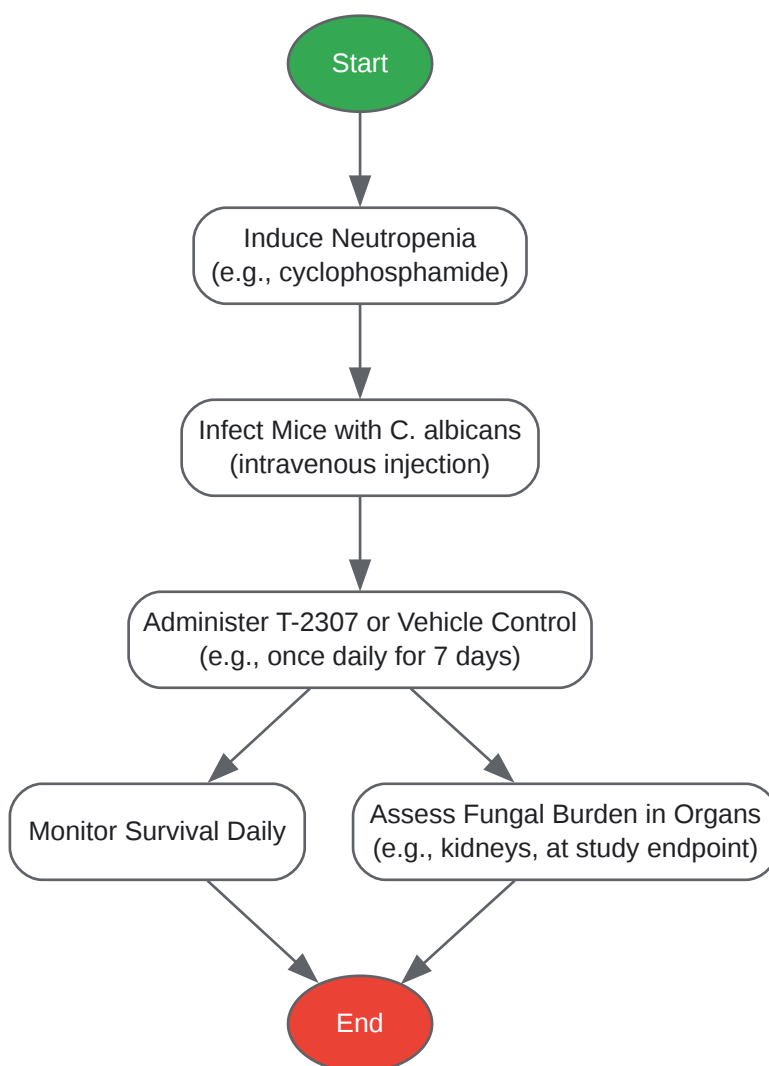
T-2307 is an investigational antifungal agent with a unique mechanism of action that involves the targeted disruption of the fungal mitochondrial membrane potential.[1][2][3] It exhibits broad-spectrum activity against a range of clinically important yeasts and molds, including species resistant to existing antifungal drugs.[4][5] Preclinical evaluation of **T-2307** has demonstrated its potent in vitro and in vivo efficacy, highlighting its potential as a valuable therapeutic agent for invasive fungal infections.[1][6] This document outlines the key preclinical experiments and methodologies for the comprehensive assessment of **T-2307**.

Mechanism of Action: Targeting Fungal Mitochondria

T-2307 selectively targets fungal mitochondria, leading to a collapse of the mitochondrial membrane potential.[3][7][8] This disruption of mitochondrial function is achieved through the inhibition of the respiratory chain enzyme complexes III and IV.[5][9] The selective action of **T-**

2307 on fungal mitochondria, with minimal effects on mammalian mitochondria, provides a favorable therapeutic window.[3][7][9] The uptake of **T-2307** into yeast cells is facilitated by a specific polyamine transporter system, which contributes to its selective toxicity.[9][10]





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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Review of T-2307, an Investigational Agent That Causes Collapse of Fungal Mitochondrial Membrane Potential - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 3. T-2307 causes collapse of mitochondrial membrane potential in yeast - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. journals.asm.org [journals.asm.org]
- 5. journals.asm.org [journals.asm.org]
- 6. In vitro and in vivo antifungal activities of T-2307, a novel arylamidine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. T-2307 Causes Collapse of Mitochondrial Membrane Potential in Yeast - PMC [pmc.ncbi.nlm.nih.gov]
- 8. journals.asm.org [journals.asm.org]
- 9. journals.asm.org [journals.asm.org]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Preclinical Studies of T-2307]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1509299#experimental-design-for-t-2307-preclinical-studies]

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